

Protocol for Topoisomerase II β Activity Assay Using XK469

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Compound of Interest

Compound Name: XK469

Cat. No.: B188095

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

DNA topoisomerase II β (TOP2B) is a critical nuclear enzyme that modulates the topological state of DNA, playing a key role in processes such as transcription, replication, and chromosome organization. By creating transient double-strand breaks, TOP2B allows for the passage of another DNA duplex, thereby resolving DNA tangles and supercoils. Due to its essential functions, TOP2B has emerged as a significant target for anticancer drug development. **XK469** is a selective inhibitor of topoisomerase II β , and this document provides a detailed protocol for assessing its inhibitory activity using an in vitro decatenation assay.

Data Presentation

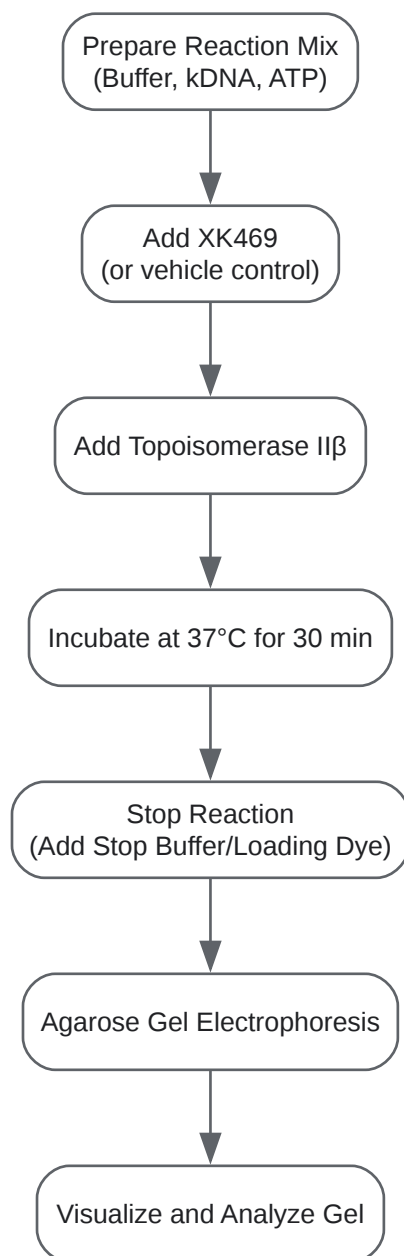
The inhibitory effect of **XK469** on topoisomerase II β can be quantified by determining its half-maximal inhibitory concentration (IC₅₀). The following table summarizes the cytotoxic IC₅₀ values of **XK469** in murine fibroblast cell lines with and without the presence of topoisomerase II β after a 3-day drug exposure.

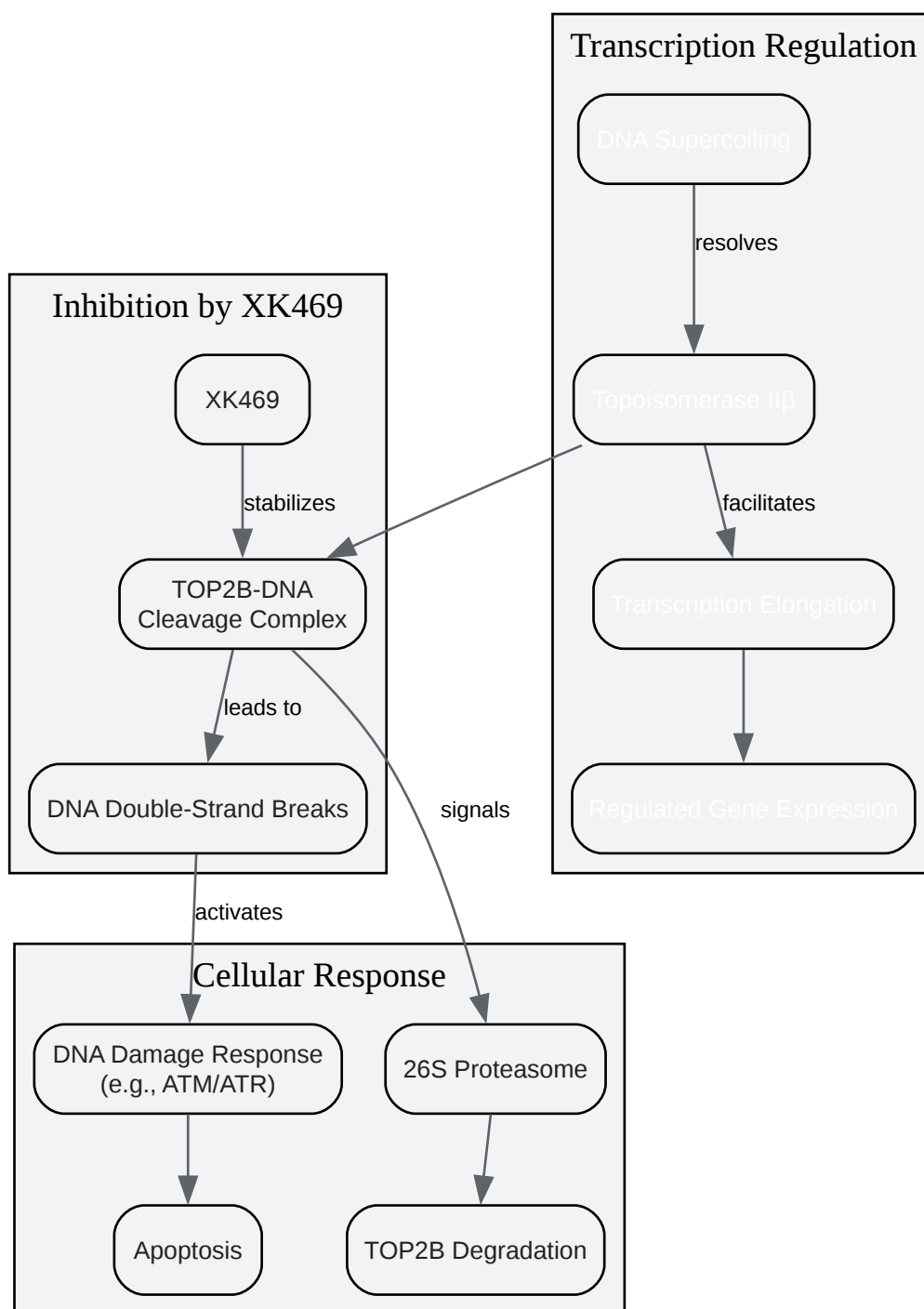
Cell Line	Genotype	XK469 IC50 (μM)
Wild-Type	β+/+	175[1]
TOP2B Knockout	β-/-	581[1]

Additionally, **XK469** has been shown to be a weak inhibitor of topoisomerase I, with an IC50 of 2 mM.[1]

Experimental Workflow

The following diagram illustrates the workflow for the topoisomerase IIβ activity assay.





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References

- 1. researchgate.net [researchgate.net]
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